

Z-Glu(OBzl)-OH proper disposal procedures

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Compound of Interest

Compound Name: Z-Glu(OBzl)-OH

Cat. No.: B3021790

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Proper disposal of **Z-Glu(OBzl)-OH**, also known as N-Carbobenzyloxy-L-glutamic acid 5-benzyl ester, is crucial for maintaining laboratory safety and environmental compliance. While not classified as a hazardous substance under all regulations, it requires careful handling and disposal through designated chemical waste streams.^{[1][2][3]} Adherence to institutional and local environmental regulations is mandatory.^{[1][2][4]}

Key Safety and Handling Information

Before disposal, it is essential to be aware of the handling precautions and potential hazards associated with **Z-Glu(OBzl)-OH**. Standard laboratory safety procedures should always be followed.

Personal Protective Equipment (PPE): When handling **Z-Glu(OBzl)-OH** in solid or solution form, appropriate PPE must be worn. This includes:

- Safety goggles or glasses with side shields^{[1][5]}
- Chemical-resistant gloves^[5]
- A lab coat^[5]
- In case of dust generation, a dust respirator is recommended^{[1][5]}

Potential Hazards:

- May be harmful if inhaled, swallowed, or absorbed through the skin.^{[1][4]}

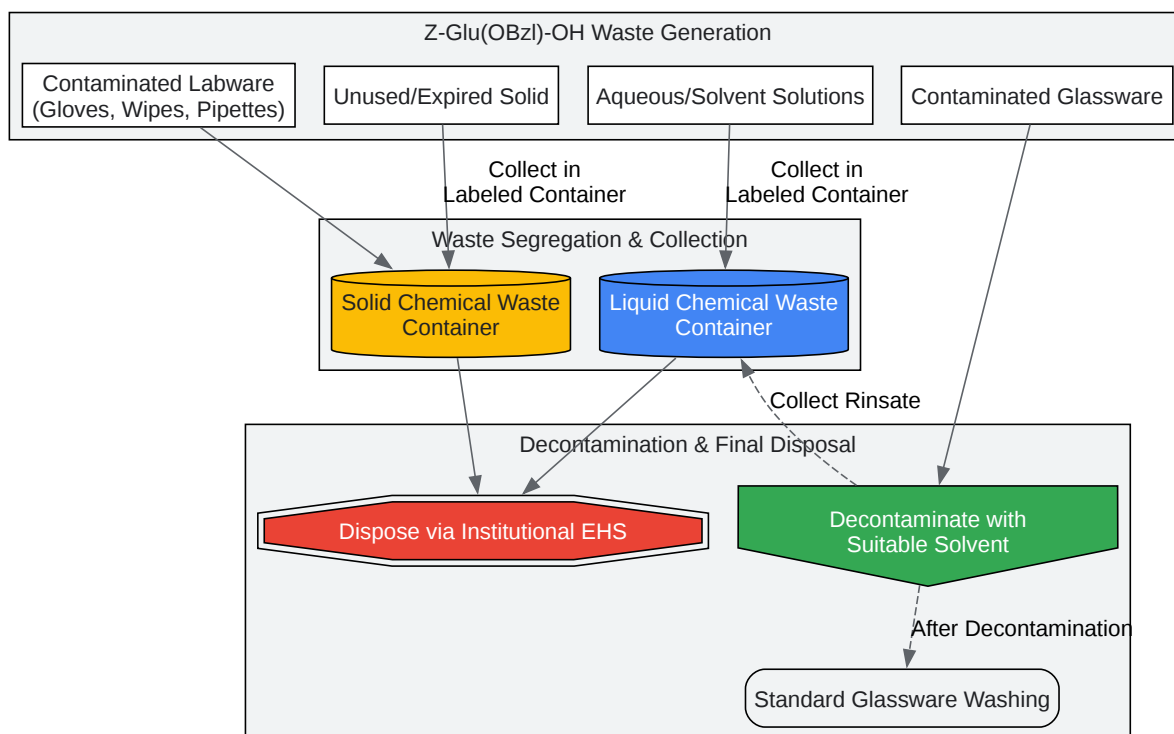
- May cause irritation to the eyes, skin, and respiratory tract.[\[1\]](#)[\[4\]](#)
- Hazardous decomposition products upon combustion include oxides of carbon (CO, CO₂) and nitrogen (NO_x).[\[1\]](#)[\[4\]](#)

Compound Data Summary

The following table summarizes key quantitative data for **Z-Glu(OBzl)-OH**.

Property	Value	Source
Chemical Formula	C ₂₀ H ₂₁ NO ₆	[1]
Molecular Weight	371.4 g/mol	[6] [7]
Appearance	White solid	[6]
Melting Point	97 - 98 °C / 206.6 - 208.4 °F	[8]
Storage Temperature	0 - 8 °C (32 - 46.4 °F)	[1] [6]

Disposal Workflow



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Caption: Workflow for the proper segregation and disposal of **Z-Glu(OBzl)-OH** waste.

Detailed Disposal Protocols

The proper disposal of **Z-Glu(OBzl)-OH** and its associated waste is a critical component of laboratory safety. The following protocols provide step-by-step guidance.

Waste Segregation and Collection

Proper segregation of chemical waste at the source is essential for safe and compliant disposal.^[9]

- Solid Waste:
 - Collect any unused, expired, or waste solid **Z-Glu(OBzl)-OH** in its original container or a new, clearly labeled, and sealable container.
 - Place contaminated disposables such as gloves, weigh boats, and paper towels directly into a designated solid hazardous waste container.^{[9][10]}
 - Ensure the solid waste container is kept closed when not in use.
- Liquid Waste:
 - Collect all aqueous or solvent solutions containing **Z-Glu(OBzl)-OH** in a designated, properly labeled hazardous liquid waste container.^[9]
 - Crucially, do not dispose of solutions containing this compound down the drain.^{[9][10]}
 - Avoid mixing this waste with other incompatible waste streams. Consult your institution's Environmental Health and Safety (EHS) guidelines for specific instructions.^[9]

Decontamination of Labware

- Disposable Labware: Items such as pipette tips and plastic tubes that have been in contact with **Z-Glu(OBzl)-OH** should be discarded directly into the solid hazardous waste container.^[9]
- Non-disposable Glassware:
 - Decontaminate glassware by rinsing with a suitable solvent (e.g., ethanol or isopropanol).
 - This rinsate must be collected and disposed of as hazardous liquid waste.^[9]
 - After thorough decontamination, the glassware can be washed according to standard laboratory procedures.^[9]

Spill Management

In the event of a spill, follow these procedures:

- Small Spills:
 - Wearing appropriate PPE, use absorbent pads or other suitable tools to collect the spilled solid material.^{[1][4]}
 - Place the collected material and cleaning supplies into a sealed, labeled container for disposal as solid chemical waste.^{[1][4]}
- Large Spills:
 - Evacuate the area and consult your institution's EHS department.
 - If trained to do so, use a shovel or scoop to place the spilled material into a convenient waste disposal container.^{[1][4][5]}
- Final Cleanup: Decontaminate the spill area with a suitable solvent, collecting all cleaning materials for disposal as hazardous waste.^[9]

Final Disposal

All waste containers must be securely sealed, properly labeled with their contents, and stored in a designated secondary containment area away from incompatible materials.^[9] Disposal must be carried out in accordance with federal, state, and local environmental control regulations.^{[1][2]} Arrange for pickup and final disposal by your institution's EHS department or a licensed hazardous waste management company.^[9] In some cases, disposal may involve incineration in a chemical incinerator equipped with an afterburner and scrubber.

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